

Technical Guide: Safety and Handling of 2-[(4-Chlorophenyl)Sulfonyl]Acetic Acid

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Compound of Interest

Compound Name: 2-[(4-Chlorophenyl)Sulfonyl]Acetic Acid

Cat. No.: B1345178

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Chemical Identification

- Chemical Name: **2-[(4-Chlorophenyl)Sulfonyl]Acetic Acid**
- CAS Number: 3405-89-8[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₈H₇ClO₄S[\[2\]](#)
- Molecular Weight: 234.66 g/mol [\[2\]](#)[\[3\]](#)
- Synonyms: (4-chlorophenylsulfonyl)acetic acid

Hazard Identification and Classification

This chemical is classified as hazardous. The primary routes of exposure are inhalation, skin contact, and eye contact. It is imperative to handle this compound with appropriate caution in a controlled laboratory setting.

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1]
Serious Eye Damage/Irritation	2A / 1	H319/H318: Causes serious eye irritation/damage.[1][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[1][4][5]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[4]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[4]
Acute Aquatic Hazard	1	H400: Very toxic to aquatic life. [4]
Chronic Aquatic Hazard	3	H412: Harmful to aquatic life with long lasting effects.[4]

GHS Label Elements:

- Pictograms:
 -  alt text
 -  alt text
 -  alt text
- Signal Word:Danger[[4](#)]

First-Aid Measures

Immediate medical attention is crucial in case of exposure.

- If Inhaled: Remove the individual to fresh air and keep them at rest in a position comfortable for breathing.[[1](#)][[4](#)][[6](#)] If breathing is difficult, administer oxygen. If the individual is not breathing, provide artificial respiration and seek immediate medical consultation.[[1](#)] Call a POISON CENTER or doctor if you feel unwell.[[4](#)]

- Following Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water.[\[1\]](#)[\[4\]](#) If skin irritation or a rash occurs, seek medical advice.[\[4\]](#)
- Following Eye Contact: Rinse cautiously with water for at least 15 minutes.[\[1\]](#) Remove contact lenses if present and easy to do so. Continue rinsing.[\[1\]](#)[\[4\]](#) Immediately call a POISON CENTER or doctor.[\[4\]](#)
- Following Ingestion: Rinse the mouth with water. Do not induce vomiting.[\[1\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#) Call a POISON CENTER or doctor if you feel unwell.[\[4\]](#)

Accidental Release and Fire-Fighting Measures

4.1 Accidental Release Measures

Personnel involved in cleanup should wear appropriate personal protective equipment (see Section 5.0).

- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains or waterways to avoid environmental contamination.[\[7\]](#)
- Cleanup: For solid spills, sweep or vacuum up the material and place it into a suitable, labeled container for disposal.[\[6\]](#)[\[8\]](#) Avoid generating dust.[\[6\]](#) Ventilate the area and wash the spill site after the material pickup is complete.[\[7\]](#)

4.2 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: During a fire, hazardous products such as carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas may be produced.[\[6\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)

Handling, Storage, and Personal Protection

5.1 Safe Handling Protocol

Adherence to standard laboratory safety protocols is mandatory.

- Use only in a well-ventilated area, preferably within a chemical fume hood.[5][8]
- Avoid breathing dust, fumes, or vapors.[1][5][6][8]
- Avoid contact with skin, eyes, and clothing.[5][7][8]
- Wash hands and any exposed skin thoroughly after handling.[4][6][8]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[4]
- Contaminated work clothing should not be allowed out of the workplace.[4]

5.2 Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6][7]
- Store locked up.[1][4]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[6]

5.3 Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield that complies with OSHA 29 CFR 1910.133 or European Standard EN166.[6]
Skin Protection	Wear compatible, chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[5][6]
Respiratory Protection	If dust is generated and engineering controls are insufficient, use a NIOSH/MSHA-approved respirator.[5]

Experimental Protocol: Weighing and Solution Preparation

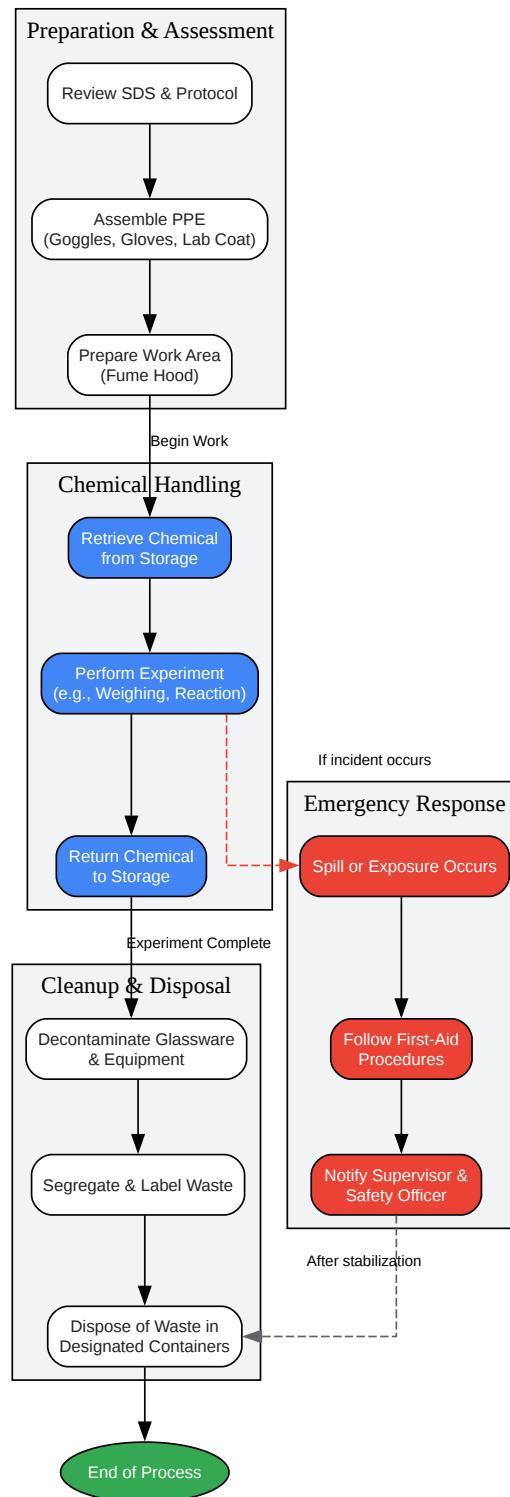
This protocol outlines the standard procedure for safely weighing the solid compound and preparing a stock solution.

- Preparation:
 - Ensure the chemical fume hood is operational and the work area is decontaminated.
 - Assemble all necessary equipment: analytical balance, weigh paper/boat, spatula, beaker, volumetric flask, and appropriate solvent.
 - Don the required PPE: lab coat, safety goggles, and chemical-resistant gloves.
- Weighing the Compound:
 - Perform all weighing operations inside the chemical fume hood to minimize inhalation exposure.
 - Place a weigh boat on the analytical balance and tare it.
 - Carefully transfer the desired amount of **2-[(4-Chlorophenyl)Sulfonyl]Acetic Acid** from the storage container to the weigh boat using a clean spatula. Avoid creating dust.
 - Securely close the primary storage container immediately after use.
- Solution Preparation:
 - Carefully transfer the weighed solid into the appropriate beaker or volumetric flask.
 - Add a small amount of the desired solvent to the weigh boat to rinse any remaining powder and transfer the rinse to the flask.
 - Slowly add the solvent to the flask, dissolving the compound by swirling or using a magnetic stirrer.
 - Once dissolved, bring the solution to the final desired volume with the solvent.

- Cap and label the flask clearly with the chemical name, concentration, date, and your initials.
- Cleanup:
 - Dispose of the used weigh boat and any contaminated materials (e.g., wipes) in the designated solid chemical waste container.
 - Clean the spatula and any non-disposable equipment thoroughly.
 - Wipe down the work surface in the fume hood.
 - Remove gloves and wash hands thoroughly.

Workflow and Logic Diagrams

The following diagram illustrates the standard workflow for handling a hazardous chemical reagent in a laboratory setting, from initial assessment to final disposal.



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Caption: Standard laboratory workflow for handling hazardous chemicals.

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